

Omecamtiv Mecarbil-d8: A Technical Guide for Research Applications

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Compound of Interest

Compound Name: *Omecamtiv mecarbil-d8*

Cat. No.: *B12427965*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Omecamtiv mecarbil-d8**, a deuterated analog of the novel cardiac myosin activator, Omecamtiv mecarbil. This document is intended to serve as a resource for researchers utilizing this stable isotope-labeled compound in their studies.

Introduction to Omecamtiv Mecarbil

Omecamtiv mecarbil is a first-in-class, selective, small-molecule activator of cardiac myosin.^[1] It directly targets the contractile machinery of the heart, specifically the cardiac myosin, to improve systolic function.^[1] By binding to the catalytic domain of myosin, Omecamtiv mecarbil accelerates the rate-limiting step of the cross-bridge cycle, which is the transition from a weakly bound to a strongly bound, force-producing state.^{[2][3]} This mechanism of action leads to an increase in the number of myosin heads engaged with actin during systole, resulting in enhanced cardiac contractility without significantly altering intracellular calcium concentrations or myocardial oxygen consumption.^{[1][4]}

The deuterated form, **Omecamtiv mecarbil-d8**, serves as an invaluable tool in research, primarily as an internal standard for quantitative mass spectrometry-based assays. Its use allows for precise and accurate quantification of Omecamtiv mecarbil in various biological matrices.

Supplier Information and Compound Specifications

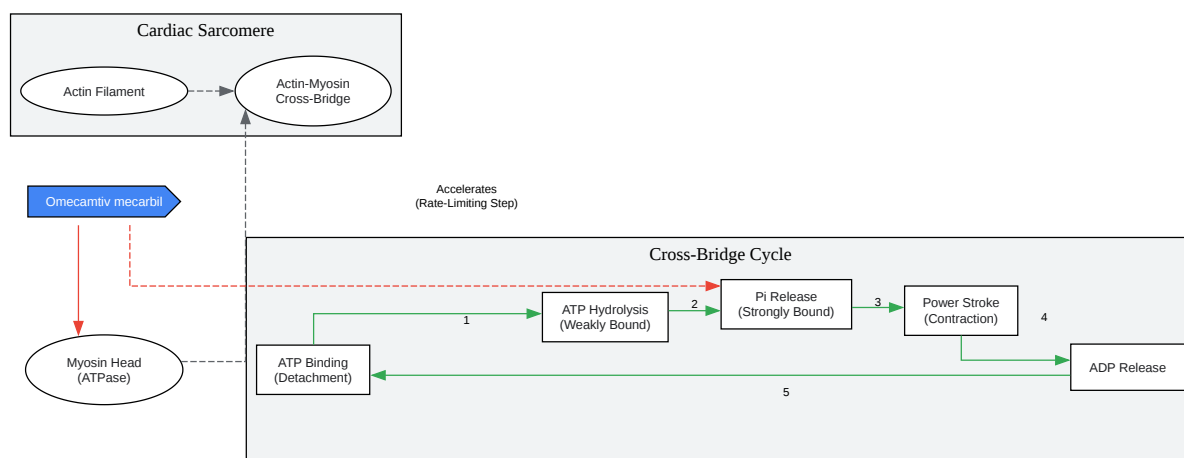
For research purposes, **Omecamtiv mecarbil-d8** is available from specialized chemical suppliers. The following table summarizes key quantitative data for **Omecamtiv mecarbil-d8**, primarily from MedChemExpress, a known supplier of this compound.

Parameter	MedChemExpress
Product Name	Omecamtiv mecarbil-d8
Catalog Number	HY-14233S
Molecular Formula	C ₂₀ H ₁₆ D ₈ FN ₅ O ₃
Molecular Weight	409.48 g/mol
Purity	>98%
Isotopic Enrichment	Not explicitly stated, but high enrichment is expected for use as an internal standard.
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.
Price	Available upon request from the supplier.

Mechanism of Action and Signaling Pathway

Omecamtiv mecarbil exerts its effect directly on the cardiac sarcomere, the fundamental contractile unit of heart muscle cells. It does not rely on traditional signaling pathways that modulate intracellular calcium levels.

The primary mechanism involves the allosteric modulation of cardiac myosin ATPase activity. By binding to a site on the myosin heavy chain, Omecamtiv mecarbil stabilizes the pre-power stroke state, accelerating the release of inorganic phosphate (Pi). This action increases the number of myosin heads that can bind to actin and generate force during each cardiac cycle.



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Mechanism of Action of Omecamtiv Mecarbil

Experimental Protocols

The primary application of **Omecamtiv mecarbil-d8** is as an internal standard in liquid chromatography-mass spectrometry (LC-MS) methods for the quantification of Omecamtiv mecarbil. Below is a general protocol outline.

Quantification of Omecamtiv Mecarbil in Plasma using LC-MS/MS

Objective: To determine the concentration of Omecamtiv mecarbil in plasma samples using a stable isotope dilution method with **Omecamtiv mecarbil-d8** as the internal standard.

Materials:

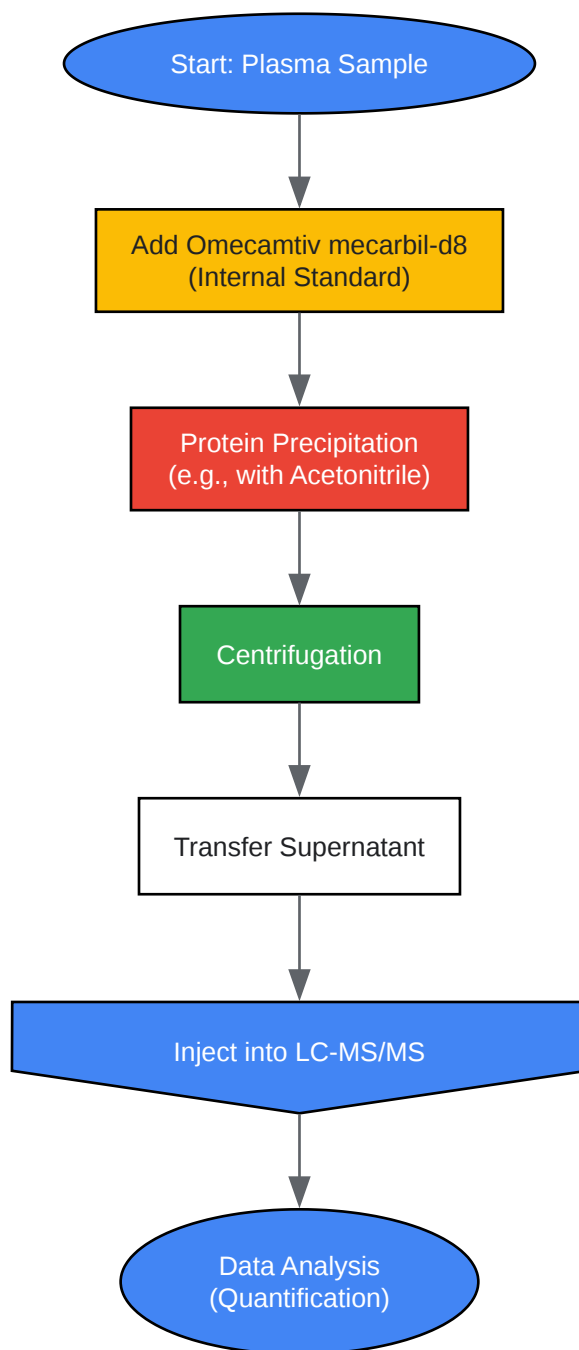
- Omecamtiv mecarbil (analyte)
- **Omecamtiv mecarbil-d8** (internal standard)
- Control plasma (e.g., human, rat, dog)
- Acetonitrile (ACN)
- Formic acid (FA)
- Water (LC-MS grade)
- Protein precipitation plates or tubes
- LC-MS/MS system (e.g., Triple Quadrupole)

Procedure:

- Preparation of Stock Solutions:
 - Prepare a 1 mg/mL stock solution of Omecamtiv mecarbil in a suitable solvent (e.g., DMSO or Methanol).
 - Prepare a 1 mg/mL stock solution of **Omecamtiv mecarbil-d8** in the same solvent.
- Preparation of Calibration Standards and Quality Controls (QCs):
 - Serially dilute the Omecamtiv mecarbil stock solution with control plasma to prepare calibration standards at various concentrations (e.g., 1, 5, 10, 50, 100, 500, 1000 ng/mL).
 - Prepare QC samples at low, medium, and high concentrations in a similar manner.
- Sample Preparation (Protein Precipitation):
 - To 50 μ L of plasma sample (unknown, standard, or QC), add 150 μ L of ACN containing a fixed concentration of **Omecamtiv mecarbil-d8** (e.g., 100 ng/mL).

- Vortex mix for 1 minute to precipitate proteins.
- Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes.
- Transfer the supernatant to a clean 96-well plate or autosampler vials.
- Dilute the supernatant with water containing 0.1% FA if necessary.
- LC-MS/MS Analysis:
 - LC Conditions (Example):
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
 - Mobile Phase A: Water with 0.1% FA
 - Mobile Phase B: ACN with 0.1% FA
 - Gradient: A suitable gradient to separate the analyte from matrix components.
 - Flow Rate: 0.4 mL/min
 - Injection Volume: 5 μ L
 - MS/MS Conditions (Example - to be optimized):
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Multiple Reaction Monitoring (MRM) transitions:
 - Omecamtiv mecarbil: Q1/Q3 (e.g., m/z 402.2 \rightarrow 194.1)
 - **Omecamtiv mecarbil-d8**: Q1/Q3 (e.g., m/z 410.2 \rightarrow 202.1)
 - Optimize collision energy and other source parameters for maximum signal intensity.
- Data Analysis:

- Construct a calibration curve by plotting the peak area ratio (Omecamtiv mecarbil / **Omecamtiv mecarbil-d8**) against the nominal concentration of the calibration standards.
- Use the regression equation from the calibration curve to calculate the concentration of Omecamtiv mecarbil in the unknown samples.



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LC-MS/MS Sample Preparation Workflow

Conclusion

Omecamtiv mecarbil-d8 is an essential tool for researchers in the field of cardiovascular drug development. Its use as an internal standard enables the accurate and precise quantification of Omecamtiv mecarbil, facilitating pharmacokinetic, pharmacodynamic, and metabolism studies. This guide provides a foundational understanding of its properties, sourcing, and application in a key experimental protocol. Researchers are encouraged to consult specific supplier documentation for the most up-to-date information and to optimize experimental conditions for their specific needs.

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References

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- 3. Omecamtiv mecarbil - Wikipedia [en.wikipedia.org]
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